

# Collinone: A Technical Guide to its Chemical Structure and Properties

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## Compound of Interest

Compound Name: Collinone

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## Abstract

**Collinone** is a novel, heavily oxidized, angular hexacyclic polyketide with demonstrated antibacterial and cytotoxic properties.[1] First isolated from a genetically engineered *Streptomyces* strain, this recombinant antibiotic presents a unique chemical scaffold with potential for further drug development.[1] This document provides a comprehensive overview of the known chemical and physical properties of **Collinone**, its biological activity, and the methodologies relevant to its study. All quantitative data are summarized for clarity, and key conceptual workflows are visualized.

## Chemical Structure and Physicochemical Properties

**Collinone** is a complex polyketide with the molecular formula  $C_{27}H_{18}O_{12}$  and a molecular weight of 534.42 g/mol.[2] Its intricate structure was elucidated through spectroscopic methods and is characterized by a benz[a]naphthacene ring system, similar to angucycline antibiotics.[1]

## Chemical Structure

The IUPAC name for **Collinone** is (1S,14R)-1,3,14,15,26-pentahydroxy-21-methoxy-7-methyl-6-oxahexacyclo[12.12.0.0<sup>2,11</sup>.0<sup>4,9</sup>.0<sup>16,25</sup>.0<sup>18,23</sup>]hexacosa-2(11),3,7,9,15,18(23),20,25-octaene-5,17,19,22,24-pentone. The structure is depicted below:

 Chemical structure of Collinone

Figure 1: 2D Chemical Structure of **Collinone**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **Collinone**. It should be noted that most of the available data are computationally predicted and await experimental verification.

Property	Value	Source
Molecular Formula	C <sub>27</sub> H <sub>18</sub> O <sub>12</sub>	MedChemExpress
Molecular Weight	534.42 g/mol	MedChemExpress
CAS Number	343315-22-0	MedChemExpress
Appearance	Solid (presumed)	-
Solubility	Data not available	-
pKa	Data not available	-
LogP	Data not available	-

## Biological Activity

**Collinone** has been shown to exhibit biological activity, primarily as an antibacterial agent and also demonstrating cytotoxicity.<sup>[1][2]</sup>

### Antibacterial Activity

Initial screenings revealed that **Collinone** possesses antibacterial activity, notably against Gram-positive bacteria.<sup>[1][2]</sup> Of particular significance is its activity against vancomycin-resistant enterococci (VRE), a group of pathogens of high clinical concern.<sup>[1]</sup> However, specific minimum inhibitory concentration (MIC) values from the primary literature are not publicly available at this time.

### Cytotoxicity

In addition to its antibacterial properties, **Collinone** has also been reported to show cytotoxicity. [1][2] This suggests potential applications in oncology, although further studies are required to determine its potency and selectivity against cancer cell lines.

## Other Activities

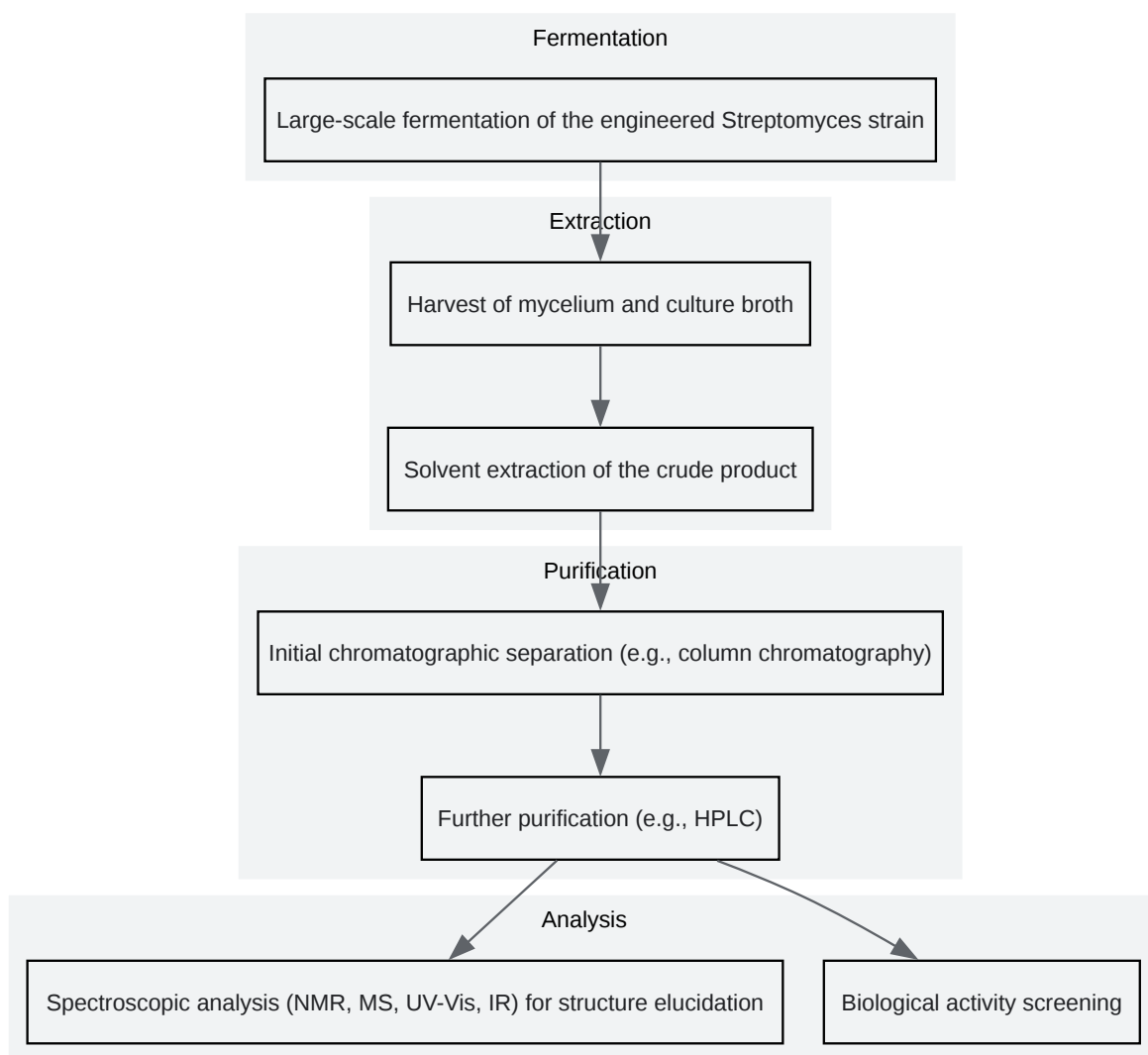
Screening assays have indicated that **Collinone** does not possess significant antifungal or antiviral activities.[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological characterization of **Collinone** are not extensively available in the public domain. The information below represents generalized methodologies commonly employed in the study of novel polyketides from microbial sources.

## Production and Isolation

**Collinone** was first identified as a product of a genetically engineered *Streptomyces* strain.[1] The general workflow for producing and isolating such a compound is as follows:



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Caption: Generalized workflow for the production and isolation of **Collinone**.

## Structure Elucidation

The determination of **Collinone**'s complex structure would have involved a combination of spectroscopic techniques:

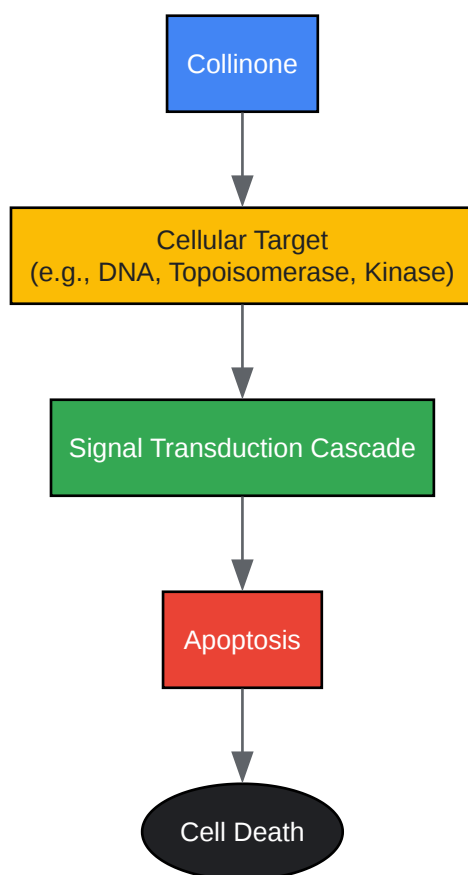
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HMQC, HMBC) NMR experiments to establish the carbon skeleton and the connectivity of protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) to determine the exact molecular formula. Fragmentation patterns in MS/MS experiments would provide further structural information.
- UV-Vis and IR Spectroscopy: To identify chromophores and functional groups within the molecule.

## Antibacterial Susceptibility Testing

To determine the antibacterial activity of **Collinone**, standard methods such as broth microdilution or agar diffusion assays would be employed to determine the Minimum Inhibitory Concentration (MIC) against various bacterial strains, including vancomycin-resistant enterococci.

## Mechanism of Action and Signaling Pathways

The mechanism of action of **Collinone** has not yet been elucidated. Given its polyketide nature and cytotoxic activity, it could potentially interact with various cellular targets. The diagram below illustrates a hypothetical signaling pathway that is often implicated in the mechanism of cytotoxic natural products. Further research is needed to determine if **Collinone**'s activity involves this or other pathways.



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## References

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